

An In-depth Technical Guide to the Toxicological Profile of 1-Chloropyrene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Chloropyrene

Cat. No.: B1222765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive analysis of the toxicological profile of **1-chloropyrene**, a member of the chlorinated polycyclic aromatic hydrocarbon (C1PAH) class of environmental contaminants. Given the limited direct toxicological data on **1-chloropyrene**, this document synthesizes available research on the compound and draws logical inferences from the broader class of C1PAHs to provide a robust understanding of its potential hazards. This guide is structured to provide not just data, but also the scientific rationale behind the assessment of this compound's toxicity.

Introduction: The Emergence of 1-Chloropyrene as a Compound of Interest

1-Chloropyrene (1-CP) is a chlorinated derivative of pyrene, a four-ring polycyclic aromatic hydrocarbon (PAH).[1][2] While parent PAHs are well-documented environmental pollutants, the toxicological profiles of their chlorinated counterparts are less understood. **1-Chloropyrene** is identified as an emerging environmental contaminant, formed through processes such as incomplete combustion of organic materials in the presence of chlorine.[1][3] Its structural similarity to other potent toxins, such as dioxins, and its demonstrated ability to interact with key biological pathways underscore the necessity for a thorough toxicological evaluation.[3]

Physicochemical Properties of 1-Chloropyrene

A compound's toxicological profile is fundamentally linked to its physicochemical properties, which govern its environmental fate, bioavailability, and interaction with biological systems.

Property	Value	Source
CAS Number	34244-14-9	[1][2]
Molecular Formula	C ₁₆ H ₉ Cl	[1][4]
Molecular Weight	236.7 g/mol	[1][4]
Melting Point	119 °C	[1]
Boiling Point	-307.92 °C (estimate)	[1]
Appearance	Off-White to Dark Orange Solid	[1]
Solubility	Slightly soluble in Acetone and Methanol (heated)	[1]
LogP	5.77 (estimate)	[5]

The high LogP value indicates that **1-chloropyrene** is lipophilic, suggesting a potential for bioaccumulation in fatty tissues.

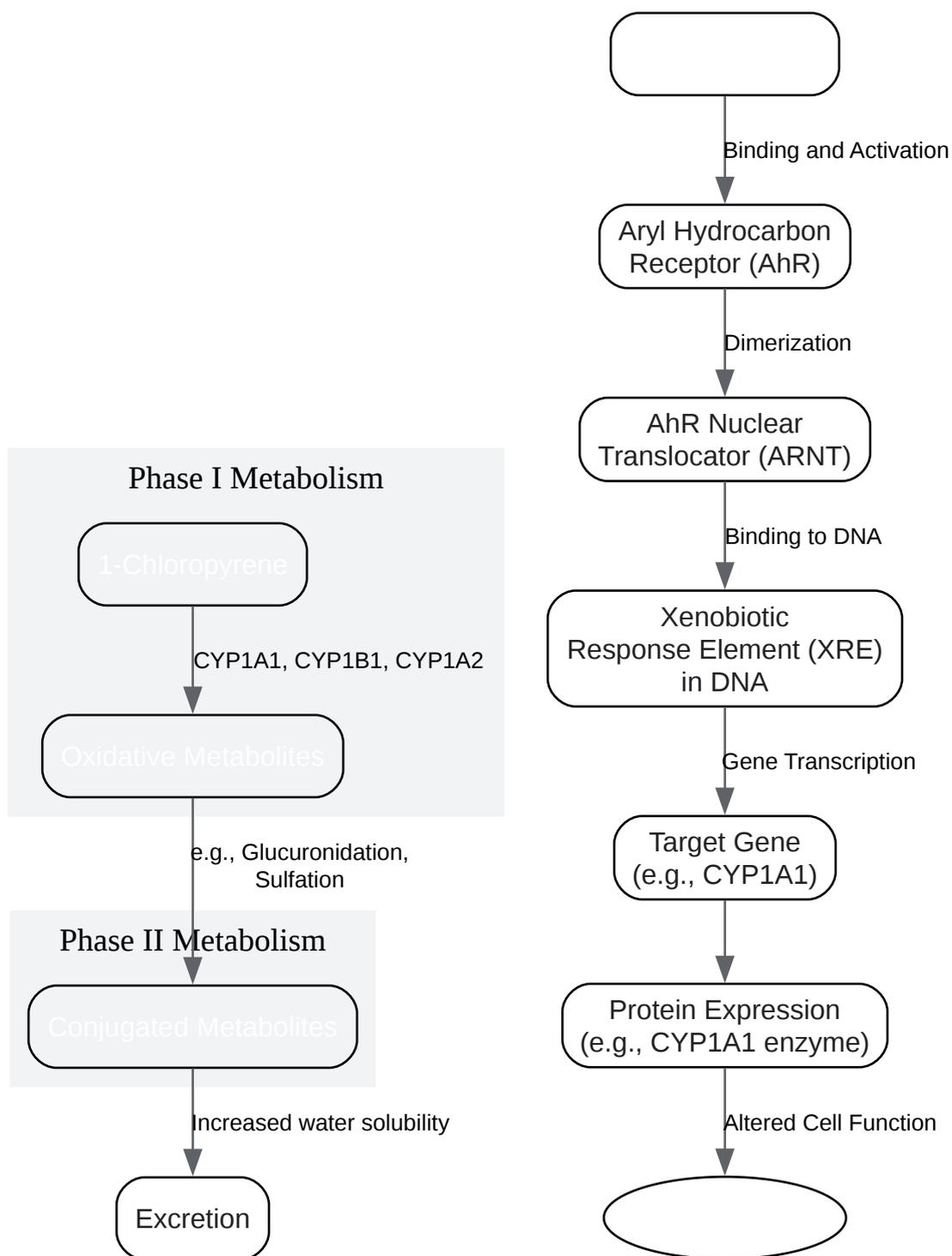
Toxicokinetics: The Journey of 1-Chloropyrene in the Body

While specific in-vivo toxicokinetic studies on **1-chloropyrene** are not readily available, its metabolic fate has been investigated, providing crucial insights into its potential for bioactivation and detoxification.

Metabolism: The Role of Cytochrome P450

The primary route of metabolism for many PAHs and their derivatives is oxidation by cytochrome P450 (CYP) enzymes.[6][7] Studies have shown that **1-chloropyrene** is metabolized by human CYP enzymes, primarily CYP1A1, followed by CYP1B1 and CYP1A2.[8][9] This metabolic process results in the formation of oxidative metabolites.[8][10]

The metabolic activation of **1-chloropyrene** is a critical step in its potential toxicity. The enzymatic introduction of oxygen atoms can create reactive intermediates that are more capable of interacting with cellular macromolecules like DNA.



[Click to download full resolution via product page](#)

Caption: Aryl Hydrocarbon Receptor (AhR) signaling pathway.

Genotoxicity

While direct mutagenicity data for **1-chloropyrene** is scarce, the genotoxic potential of CIPAHs as a class is a significant concern. [3][11]The metabolic activation of **1-chloropyrene** can lead to the formation of reactive intermediates capable of binding to DNA, forming DNA adducts. These adducts can lead to mutations if not properly repaired, which is a key initiating event in chemical carcinogenesis. [12] Experimental Protocol: Ames Test for Mutagenicity Assessment

The Ames test, or bacterial reverse mutation assay, is a widely used method to assess the mutagenic potential of a chemical. [13] Objective: To determine if **1-chloropyrene** or its metabolites can induce mutations in the DNA of *Salmonella typhimurium*.

Materials:

- *Salmonella typhimurium* tester strains (e.g., TA98 for frameshift mutations, TA100 for base-pair substitutions).
- **1-Chloropyrene** solution of varying concentrations.
- S9 fraction (a source of metabolic enzymes from rat liver).
- Minimal glucose agar plates.
- Top agar.
- Histidine/biotin solution.
- Positive and negative controls.

Procedure:

- Preparation: Prepare serial dilutions of the **1-chloropyrene** test solution.
- Incubation: In separate test tubes, combine the *S. typhimurium* tester strain, the **1-chloropyrene** solution (or control), and either the S9 mix (for metabolic activation) or a buffer.

- Plating: Add molten top agar to each tube, vortex gently, and pour the contents onto minimal glucose agar plates.
- Incubation: Incubate the plates at 37°C for 48-72 hours.
- Analysis: Count the number of revertant colonies on each plate. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.

Causality Behind Experimental Choices: The inclusion of the S9 fraction is critical because some chemicals, like PAHs, are not mutagenic themselves but are converted to mutagens by metabolic processes that occur in higher organisms. [13]The use of multiple bacterial strains with different mutation types allows for a more comprehensive assessment of the mutagenic mechanism.

Carcinogenicity

There are no specific carcinogenicity studies on **1-chloropyrene**. However, based on its classification as a PAH derivative and its ability to activate the AhR, a pathway implicated in the carcinogenicity of other PAHs, it is reasonable to suspect that **1-chloropyrene** may possess carcinogenic potential. [14][15]Many parent PAHs are classified as known or probable human carcinogens. [16]

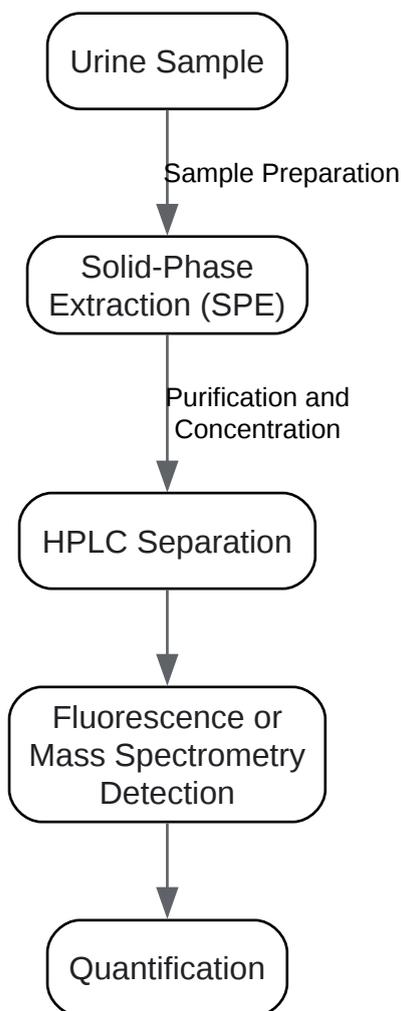
Reproductive and Developmental Toxicity

The effects of **1-chloropyrene** on reproduction and development have not been directly studied. However, exposure to mixtures of PAHs has been associated with adverse reproductive and developmental outcomes in humans and experimental animals. [17][18][19]Given the structural and mechanistic similarities, this is an area that warrants investigation for **1-chloropyrene**.

Analytical Methodology for 1-Chloropyrene and its Metabolites

The detection and quantification of **1-chloropyrene** and its metabolites in biological and environmental samples are crucial for exposure assessment and toxicological studies. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-

MS) are the most common analytical techniques employed. [20][21][22] Workflow for Analysis of **1-Chloropyrene** Metabolites in Urine:



[Click to download full resolution via product page](#)

Caption: Analytical workflow for **1-chloropyrene** metabolites.

Conclusion and Future Directions

The available evidence strongly suggests that **1-chloropyrene** is a biologically active compound with the potential to exert toxic effects, primarily through the activation of the aryl hydrocarbon receptor. Its metabolism by cytochrome P450 enzymes is a key step in its bioactivation.

However, significant data gaps remain in the toxicological profile of **1-chloropyrene**. Future research should prioritize:

- In-vivo toxicokinetic studies to understand its absorption, distribution, and excretion.
- Acute and chronic toxicity studies to determine dose-response relationships and identify target organs.
- Comprehensive genotoxicity and carcinogenicity assays to definitively assess its mutagenic and carcinogenic potential.
- Reproductive and developmental toxicity studies to evaluate its impact on these critical endpoints.

A thorough understanding of the toxicological profile of **1-chloropyrene** is essential for accurate risk assessment and the development of appropriate regulatory guidelines to protect human health and the environment.

References

- Ooura, T., et al. (2009). Differential action of chlorinated polycyclic aromatic hydrocarbons on aryl hydrocarbon receptor-mediated signaling in breast cancer cells. *Journal of Applied Toxicology*, 29(8), 694-703. [[Link](#)]
- Agency for Toxic Substances and Disease Registry (ATSDR). (1995). Toxicological Profile for Polycyclic Aromatic Hydrocarbons (PAHs). U.S. Department of Health and Human Services, Public Health Service. [[Link](#)]
- PubChem. (n.d.). **1-Chloropyrene**. National Center for Biotechnology Information. [[Link](#)]
- Kakimoto, K., et al. (2015). Identification and characterization of oxidative metabolites of **1-chloropyrene**. *Chemical Research in Toxicology*, 28(9), 1728-1736. [[Link](#)]
- Wikipedia. (n.d.). Chlorinated polycyclic aromatic hydrocarbon. [[Link](#)]
- Selin, N. E. (2021, October 26). Global Cancer Risk From Unregulated Polycyclic Aromatic Hydrocarbons [Video]. YouTube. [[Link](#)]

- ChemSrc. (n.d.). **1-Chloropyrene** CAS#:34244-14-9. [\[Link\]](#)
- NIST. (n.d.). **1-Chloropyrene**. National Institute of Standards and Technology. [\[Link\]](#)
- Shimada, T., et al. (2018). Oxidation of **1-Chloropyrene** by Human CYP1 Family and CYP2A Subfamily Cytochrome P450 Enzymes: Catalytic Roles of Two CYP1B1 and Five CYP2A13 Allelic Variants. *Xenobiotica*, 48(6), 547-555. [\[Link\]](#)
- Ohura, T., et al. (2007). Environmental behavior, sources, and effects of chlorinated polycyclic aromatic hydrocarbons. *The Scientific World Journal*, 7, 349-361. [\[Link\]](#)
- Ohura, T., et al. (2007). Aryl hydrocarbon receptor-mediated effects of chlorinated polycyclic aromatic hydrocarbons. *Chemical Research in Toxicology*, 20(9), 1347-1354. [\[Link\]](#)
- Vondráček, J., & Machala, M. (2018). The Role of Metabolism in Toxicity of Polycyclic Aromatic Hydrocarbons and their Non-genotoxic Modes of Action. *Current Drug Metabolism*, 19(11), 901-917. [\[Link\]](#)
- McKee, R. H., et al. (1990). The reproductive and developmental toxicity of High Flash Aromatic Naphtha. *Toxicology and Industrial Health*, 6(3-4), 441-460. [\[Link\]](#)
- Kakimoto, K., et al. (2015). Identification and Characterization of Oxidative Metabolites of **1-Chloropyrene**. ResearchGate. [\[Link\]](#)
- Ohura, T., et al. (2007). Aryl Hydrocarbon Receptor-Mediated Effects of Chlorinated Polycyclic Aromatic Hydrocarbons. ResearchGate. [\[Link\]](#)
- Knecht, A. L., et al. (2013). Comparative Developmental Toxicity of a Comprehensive Suite of Polycyclic Aromatic Hydrocarbons. *Toxicological Sciences*, 136(1), 168-179. [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry (ATSDR). (2022). Toxicological Profile for Chlorpyrifos. U.S. Department of Health and Human Services, Public Health Service. [\[Link\]](#)
- Hayakawa, K., et al. (1993). Chromatographic determination method for 1-nitropyrene and its metabolites in biological samples with fluorescence detection after on-line reduction. *Biomedical Chromatography*, 7(5), 262-266. [\[Link\]](#)

- Perera, F. P., & Herbstman, J. (2011). Developmental Toxicity of Polycyclic Aromatic Hydrocarbons. ResearchGate. [[Link](#)]
- Ohura, T. (2007). Chlorinate polycyclic aromatic hydrocarbons: A new class of environmental toxin? ResearchGate. [[Link](#)]
- Zhang, Y., et al. (2023). The potential health risks of short-chain chlorinated paraffin: A mini-review from a toxicological perspective. *Ecotoxicology and Environmental Safety*, 263, 115396. [[Link](#)]
- National Toxicology Program. (2016). TOX-83: Toxicity Studies of o-Chloropyridine (CASRN 109-09-1) Administered Dermal and in Drinking Water to F344/N Rats and B6C3F1/N Mice. [[Link](#)]
- Chuang, C. Y., et al. (2022). Exposure to Particulate PAHs on Potential Genotoxicity and Cancer Risk among School Children Living Near the Petrochemical Industry. *International Journal of Environmental Research and Public Health*, 19(15), 9405. [[Link](#)]
- Nguyen, L. P., & Bradfield, C. A. (2008). The Search for Endogenous Activators of the Aryl Hydrocarbon Receptor. *Chemical Research in Toxicology*, 21(1), 102-116. [[Link](#)]
- Constan, A. A., et al. (1999). Metabolism of chloroform by cytochrome P450 2E1 is required for induction of toxicity in the liver, kidney, and nose of male mice. *Toxicology and Applied Pharmacology*, 160(2), 120-126. [[Link](#)]
- Degner, A., et al. (2014). Cancer-promoting and Inhibiting Effects of Dietary Compounds: Role of the Aryl Hydrocarbon Receptor (AhR). *Current Pharmaceutical Design*, 20(3), 489-509. [[Link](#)]
- Office of Environmental Health Hazard Assessment (OEHHA). (1999). Evidence on the Carcinogenicity of 1-Chloro-4-Nitrobenzene. [[Link](#)]
- Iannelli, F., et al. (2023). Impact of Cytochrome P450 Enzymes on the Phase I Metabolism of Drugs. *International Journal of Molecular Sciences*, 24(10), 8841. [[Link](#)]
- Agency for Toxic Substances and Disease Registry (ATSDR). (1995). ToxGuide for Polycyclic Aromatic Hydrocarbons (PAHs). [[Link](#)]

- Mounho, B. J., et al. (2014). Combined Genotoxic Effects of a Polycyclic Aromatic Hydrocarbon (B(a)P) and an Heterocyclic Amine (PhIP) in Relation to Colorectal Carcinogenesis. PLoS ONE, 9(4), e92991. [\[Link\]](#)
- Google Patents. (n.d.).
- Biochemistry Basics by Dr. Amit. (2020, May 7). Cytochrome P450 for Xenobiotic Metabolism [Video]. YouTube. [\[Link\]](#)
- Bolden, A. L., et al. (2017). Polycyclic aromatic hydrocarbons and female reproductive health: A scoping review. Reproductive Toxicology, 73, 61-73. [\[Link\]](#)
- Dettmer, K., et al. (2007). Techniques for Detection and Extraction of Metabolites. In Metabolomics (pp. 21-43). Humana Press. [\[Link\]](#)
- Huang, S., et al. (2018). The aryl hydrocarbon receptor (AhR) activity and DNA-damaging effects of chlorinated polycyclic aromatic hydrocarbons (Cl-PAHs). ResearchGate. [\[Link\]](#)
- Strickland, P. T., et al. (1994). Identification of 1-hydroxypyrene glucuronide as a major pyrene metabolite in human urine by synchronous fluorescence spectroscopy and gas chromatography-mass spectrometry. Carcinogenesis, 15(3), 483-487. [\[Link\]](#)
- Price, S. (2023, November 28). Why is developmental and reproductive toxicity testing important in risk assessment? [Video]. YouTube. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-CHLOROPYRENE CAS#: 34244-14-9 [amp.chemicalbook.com]
- 2. 1-Chloropyrene | C16H9Cl | CID 36730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Chlorinated polycyclic aromatic hydrocarbon - Wikipedia [en.wikipedia.org]
- 4. 1-Chloropyrene [webbook.nist.gov]

- 5. 1-Chloropyrene | CAS#:34244-14-9 | Chemsrsc [chemsrc.com]
- 6. mdpi.com [mdpi.com]
- 7. m.youtube.com [m.youtube.com]
- 8. Identification and characterization of oxidative metabolites of 1-chloropyrene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Oxidation of 1-Chloropyrene by Human CYP1 Family and CYP2A Subfamily Cytochrome P450 Enzymes: Catalytic Roles of Two CYP1B1 and Five CYP2A13 Allelic Variants - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Environmental behavior, sources, and effects of chlorinated polycyclic aromatic hydrocarbons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Combined Genotoxic Effects of a Polycyclic Aromatic Hydrocarbon (B(a)P) and an Heterocyclic Amine (PhIP) in Relation to Colorectal Carcinogenesis | PLOS One [journals.plos.org]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. HEALTH EFFECTS - Toxicological Profile for Polycyclic Aromatic Hydrocarbons - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 15. m.youtube.com [m.youtube.com]
- 16. Cancer-promoting and Inhibiting Effects of Dietary Compounds: Role of the Aryl Hydrocarbon Receptor (AhR) - PMC [pmc.ncbi.nlm.nih.gov]
- 17. The reproductive and developmental toxicity of High Flash Aromatic Naphtha - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Comparative Developmental Toxicity of a Comprehensive Suite of Polycyclic Aromatic Hydrocarbons - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Polycyclic aromatic hydrocarbons and female reproductive health: A scoping review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. atsdr.cdc.gov [atsdr.cdc.gov]
- 21. Chromatographic determination method for 1-nitropyrene and its metabolites in biological samples with fluorescence detection after on-line reduction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Identification of 1-hydroxypyrene glucuronide as a major pyrene metabolite in human urine by synchronous fluorescence spectroscopy and gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Toxicological Profile of 1-Chloropyrene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222765#toxicological-profile-of-1-chloropyrene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com